

Solubility of 1,1,1-Trichloroacetone in water and organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1,1-Trichloroacetone

Cat. No.: B165163

[Get Quote](#)

Solubility Profile of 1,1,1-Trichloroacetone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,1,1-Trichloroacetone (TCA), a halogenated ketone, serves as a versatile chemical intermediate in various synthetic processes, including pharmaceutical and agrochemical development. A thorough understanding of its solubility characteristics in both aqueous and organic media is paramount for its effective handling, application in reaction chemistry, and for predicting its environmental fate and toxicological profile. This technical guide provides a comprehensive overview of the available solubility data for **1,1,1-Trichloroacetone**, details established experimental protocols for solubility determination, and presents logical workflows for these procedures.

Quantitative Solubility Data

The solubility of **1,1,1-Trichloroacetone** has been reported in aqueous and select organic solvents. The available quantitative and qualitative data are summarized in the tables below for ease of comparison.

Table 1: Solubility of 1,1,1-Trichloroacetone in Water

Solvent	Temperature (°C)	Solubility	Method
Water	25	7.45 g/L	Estimated
Water	25	27 g/L	Not Specified

Note: A notable discrepancy exists in the reported aqueous solubility values, highlighting the importance of empirical verification for specific applications.

Table 2: Qualitative Solubility of 1,1,1-Trichloroacetone in Organic Solvents

Solvent	Solubility
Ethyl Alcohol	Very Soluble
Diethyl Ether	Very Soluble
Ethanol	Soluble[1][2]
Acetone	Soluble
Chloroform	Soluble

Experimental Protocols for Solubility Determination

Standardized methods for determining the solubility of chemical substances have been established by organizations such as the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA). The following protocols are based on these guidelines and are suitable for determining the solubility of **1,1,1-Trichloroacetone**.

Aqueous Solubility Determination: OECD 105 Flask Method

The Flask Method is appropriate for substances with a water solubility greater than 10-2 g/L.

Principle: A supersaturated or saturated solution of the test substance in water is prepared and allowed to equilibrate at a constant temperature. The concentration of the substance in the

aqueous phase is then determined by a suitable analytical method.

Apparatus:

- Constant temperature bath with shaker
- Analytical balance
- Glass flasks with stoppers
- Centrifuge or filtration apparatus (e.g., syringe filters with inert membranes)
- Analytical instrumentation for quantification (e.g., Gas Chromatography with Electron Capture Detector (GC-ECD) or High-Performance Liquid Chromatography (HPLC))

Procedure:

- Preliminary Test: A preliminary test is conducted to estimate the approximate solubility and the time required to reach equilibrium.
- Preparation of Test Solution: An amount of **1,1,1-Trichloroacetone** in excess of its expected solubility is added to a known volume of water in a glass flask.
- Equilibration: The flask is agitated in a constant temperature bath (e.g., 25 ± 0.5 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- Phase Separation: The solution is allowed to stand at the test temperature to allow for phase separation. If a solid phase is present, the aqueous phase is separated by centrifugation or filtration.
- Quantification: The concentration of **1,1,1-Trichloroacetone** in the clear aqueous phase is determined using a validated analytical method.
- Replicate and Confirmation: The experiment is performed in at least duplicate. The equilibration time should be varied to ensure that true equilibrium has been reached.

Organic Solvent Solubility Determination

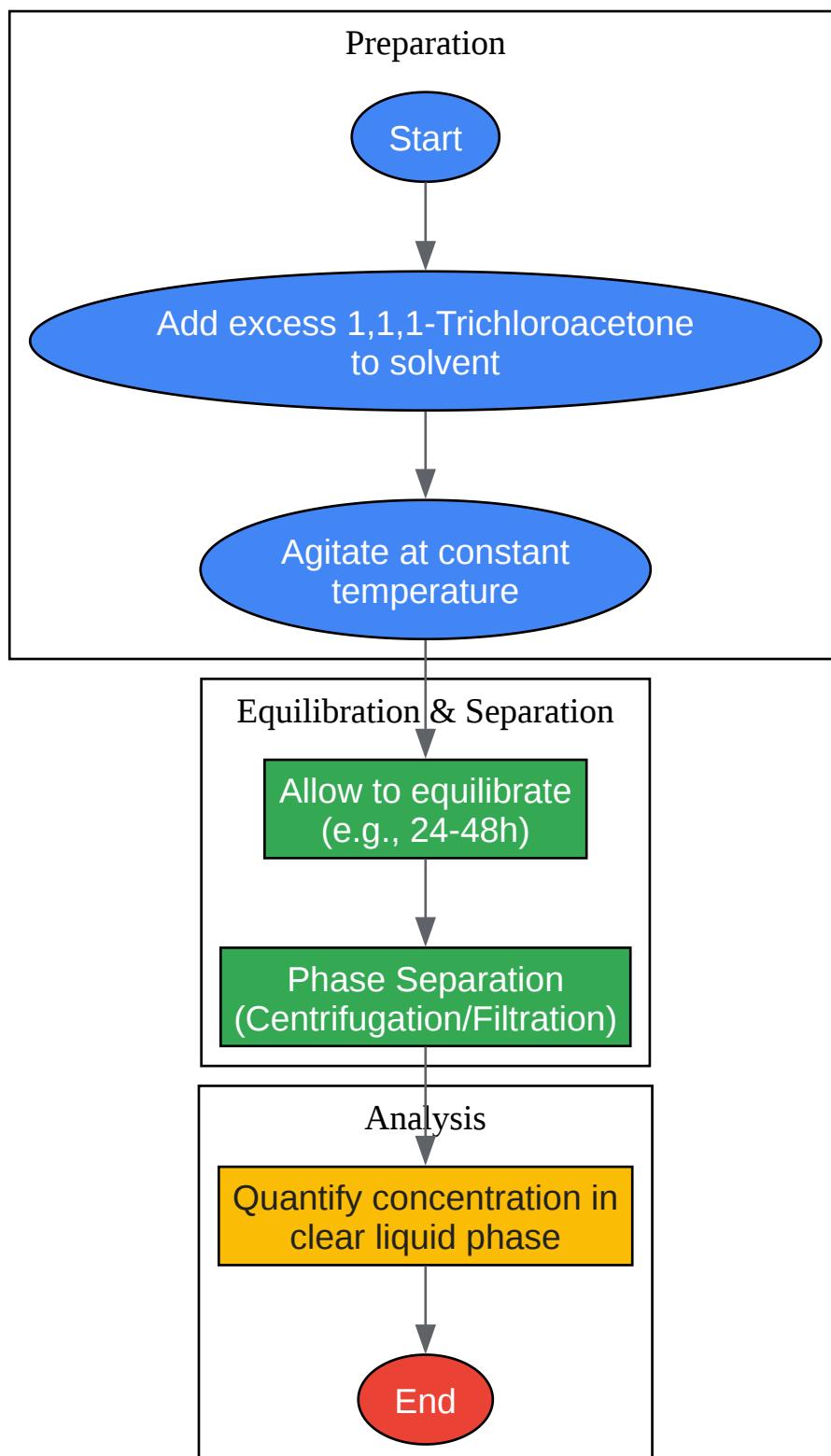
A similar flask method can be employed to determine the solubility of **1,1,1-Trichloroacetone** in organic solvents.

Procedure:

- Solvent Selection: Choose a range of relevant organic solvents (e.g., ethanol, methanol, acetone, diethyl ether, chloroform).
- Saturated Solution Preparation: Add an excess amount of **1,1,1-Trichloroacetone** to a known volume of the organic solvent in a sealed container.
- Equilibration: Agitate the mixture at a constant temperature until equilibrium is achieved.
- Sample Preparation: Allow any undissolved solute to settle. Carefully take an aliquot of the clear supernatant.
- Analysis: Analyze the concentration of **1,1,1-Trichloroacetone** in the aliquot using a suitable and validated analytical technique (e.g., GC, HPLC). For highly soluble substances, gravimetric analysis of the residue after solvent evaporation can be considered, ensuring the solute is not volatile under the evaporation conditions.

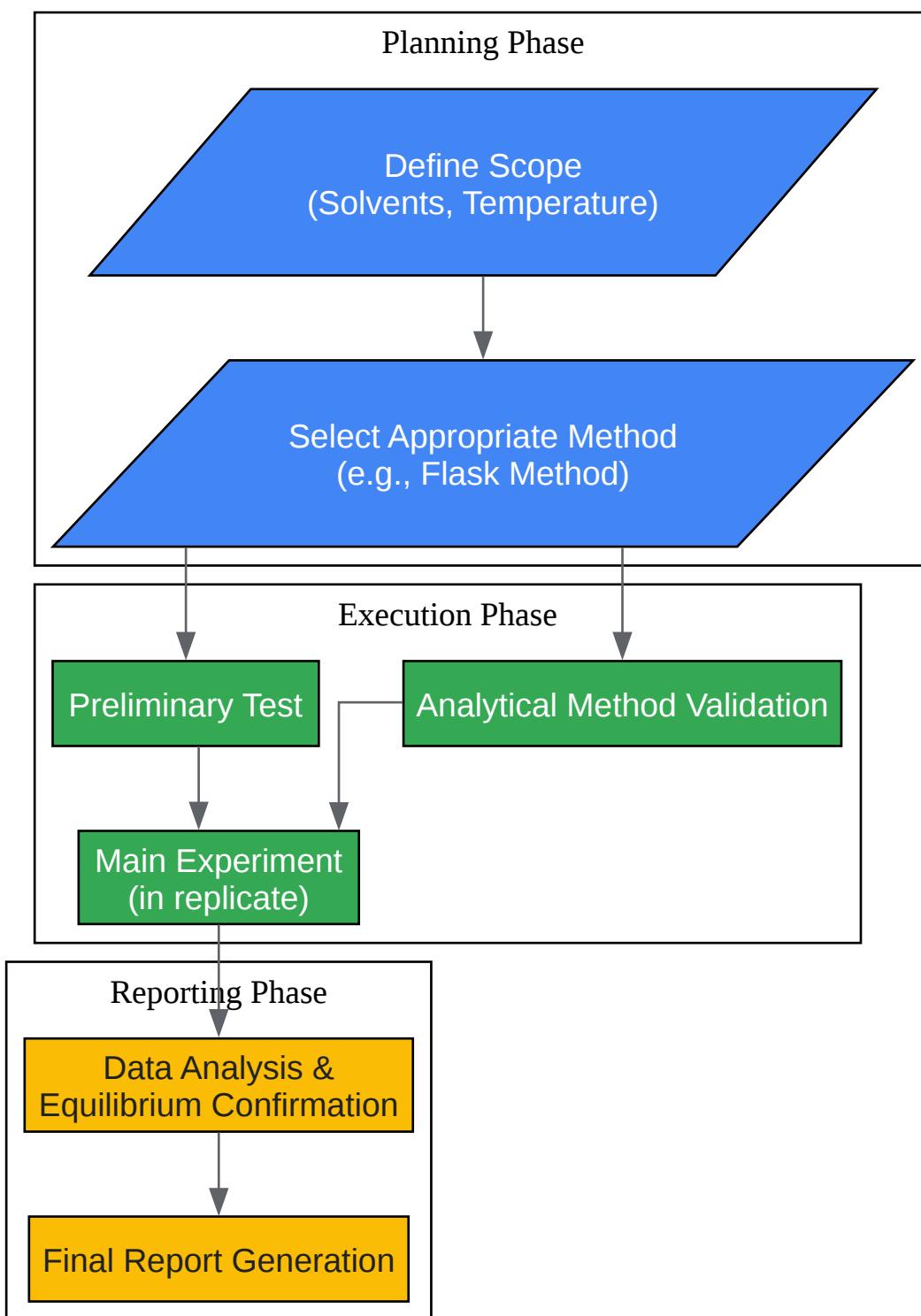
Visualizing Experimental and Logical Workflows

The following diagrams, generated using the DOT language, illustrate the key workflows for solubility determination.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for Solubility Determination.



[Click to download full resolution via product page](#)

Caption: Logical Flow for a Solubility Study.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Water Solubility | Scymaris [scymaris.com]
- 2. Page loading... [guidechem.com]
- To cite this document: BenchChem. [Solubility of 1,1,1-Trichloroacetone in water and organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165163#solubility-of-1-1-1-trichloroacetone-in-water-and-organic-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com